

Proper Disposal of (2R)-Flavanomarein: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (2R)-Flavanomarein

Cat. No.: B3029171

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For researchers, scientists, and drug development professionals, ensuring the safe and environmentally responsible disposal of chemical compounds is a critical aspect of laboratory operations. This guide provides detailed procedures for the proper disposal of **(2R)-Flavanomarein**, a flavonoid compound. While specific safety data sheets for **(2R)-Flavanomarein** do not classify it as a hazardous substance, it is imperative to follow standard laboratory chemical waste disposal protocols to minimize environmental impact and ensure workplace safety.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(2R)-Flavanomarein** is provided in the table below. Understanding these properties is essential for safe handling and disposal.

Property	Value	Reference
CAS Number	577-38-8	[1] [2] [3] [4] [5]
Molecular Formula	C21H22O11	[2] [5]
Molecular Weight	450.39 g/mol	[2] [3]
Melting Point	237-243 °C	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol. [3] [6]	
Storage	2-8°C or -20°C, protected from light. [3] [5]	

Disposal Procedures

The following step-by-step guide outlines the recommended disposal procedures for **(2R)-Flavanomarein**. These procedures are based on general best practices for laboratory chemical waste disposal and should be adapted to comply with local, state, and federal regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **(2R)-Flavanomarein** for disposal, ensure you are wearing appropriate personal protective equipment.

- Lab Coat: To protect from spills.
- Safety Goggles: To protect eyes from dust or splashes.
- Gloves: Chemical-resistant gloves to prevent skin contact.

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent accidental reactions and to ensure correct disposal.

- Solid Waste:

- Place pure **(2R)-Flavanomarein** powder or any solid materials contaminated with it (e.g., weighing paper, contaminated gloves) into a clearly labeled, sealed container designated for non-hazardous solid chemical waste.
- The container should be made of a compatible material.
- Liquid Waste:
 - Solutions of **(2R)-Flavanomarein** in organic solvents (e.g., DMSO, ethanol, methanol) should be collected in a designated container for flammable or organic solvent waste. Do not mix with aqueous or halogenated waste streams.
 - Aqueous solutions containing **(2R)-Flavanomarein** should be collected in a designated container for aqueous chemical waste.
 - Containers for liquid waste must have tightly fitting caps and be kept closed except when adding waste.[\[7\]](#)

Step 3: Labeling

All waste containers must be accurately and clearly labeled.

- The label should include:
 - The words "Hazardous Waste" or "Chemical Waste" as required by your institution.
 - The full chemical name: "**(2R)-Flavanomarein**".
 - The solvent(s) and their approximate concentrations if it is a liquid waste.
 - The date the waste was first added to the container.
 - The name of the principal investigator or laboratory group.

Step 4: Storage of Waste

Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.

- Ensure containers are stored in secondary containment to prevent spills.
- Do not overfill containers; leave adequate headspace for expansion.[\[7\]](#)

Step 5: Disposal Request

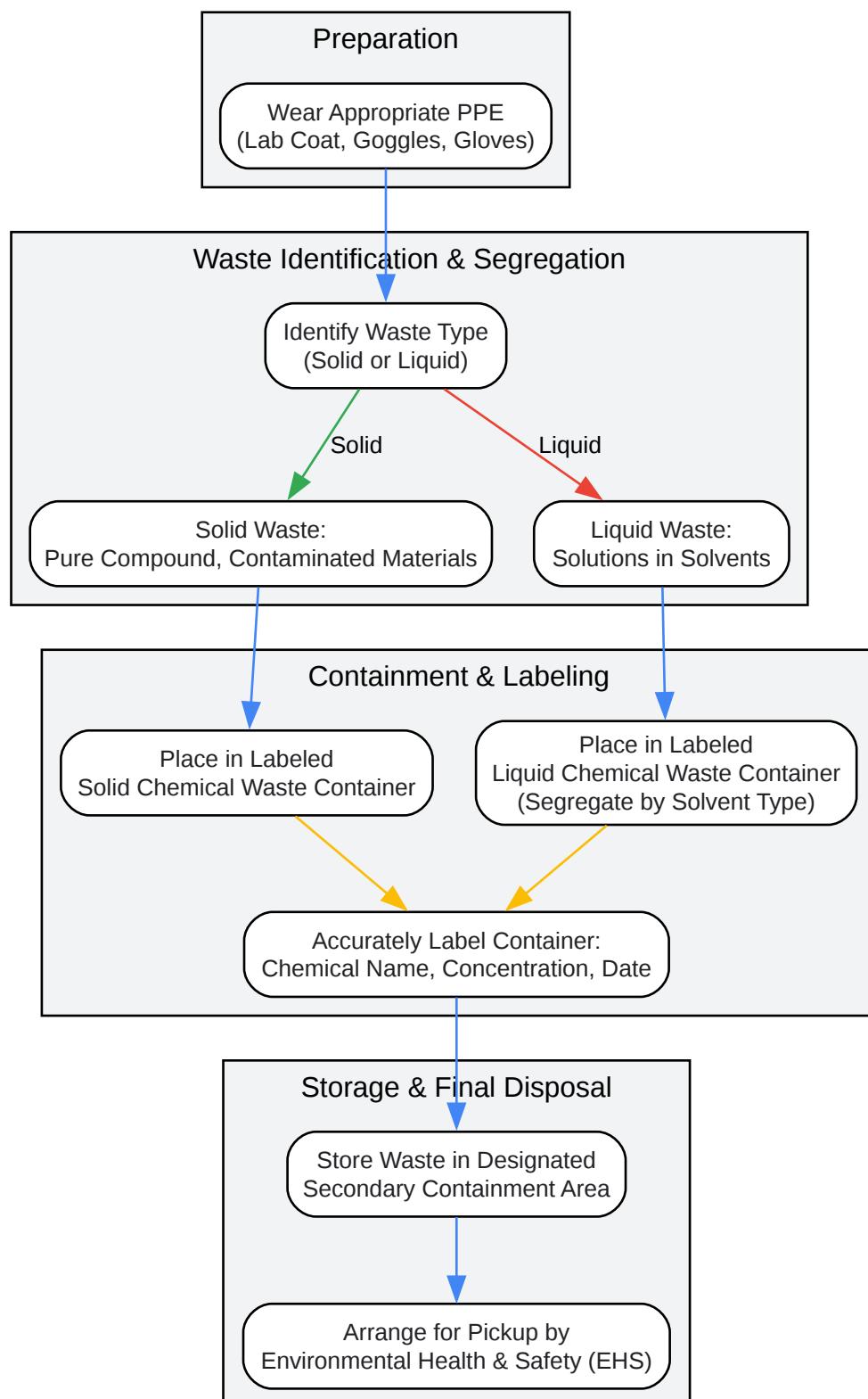
Once the waste container is full or ready for disposal, follow your institution's procedures for chemical waste pickup. This typically involves contacting your institution's Environmental Health and Safety (EHS) office.

Important Considerations:

- Do Not Dispose Down the Drain: Although there is no specific data indicating high aquatic toxicity, as a general rule, chemical waste should not be disposed of down the sanitary sewer.[\[8\]](#)[\[9\]](#)
- Do Not Dispose in Regular Trash: Solid chemical waste should not be disposed of in the regular trash.
- Consult Institutional Guidelines: Always adhere to your specific institution's chemical waste disposal guidelines, as they are designed to comply with local regulations.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **(2R)-Flavanomarein**.

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